

Structural Elucidation, Synthesis, and Analytical Profiling of 4-Isopropoxy-2-isopropylphenol

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Compound of Interest

Compound Name: 4-Isopropoxy-2-isopropylphenol

Cat. No.: B14839726

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Target Audience: Chemical Researchers, Synthetic Chemists, and Drug Development Professionals
Document Type: Technical Whitepaper & Methodological Guide

Executive Summary

In the landscape of specialized fine chemicals and pharmaceutical intermediates, sterically hindered phenols represent a critical class of compounds. **4-Isopropoxy-2-isopropylphenol** (CAS Registry Number: 91764-69-1)[1] is a highly specific asymmetric dialkylated phenol. Characterized by an electron-donating isopropoxy group at the para position and a bulky isopropyl group at the ortho position relative to the phenolic hydroxyl, this molecule exhibits unique physicochemical properties.

As a Senior Application Scientist, I have structured this whitepaper to move beyond basic chemical data. Here, we will dissect the causality behind its structural behavior, establish a self-validating regioselective synthetic protocol, and define rigorous analytical workflows for its characterization in drug development and material science applications.

Structural & Physicochemical Profiling

The chemical behavior of **4-Isopropoxy-2-isopropylphenol** is governed by the interplay between electronic activation and steric shielding. The ortho-isopropyl group provides significant steric bulk, which reduces the nucleophilicity of the adjacent hydroxyl group. Conversely, the para-isopropoxy group acts as a strong electron-donating group (EDG) via resonance, enriching the electron density of the aromatic ring and making the molecule an excellent radical scavenger (antioxidant)[2].

Quantitative Data Summary

Property	Value	Causality / Significance
Chemical Name	4-Isopropoxy-2-isopropylphenol	IUPAC nomenclature defining the 1,2,4-substitution pattern.
CAS Registry Number	91764-69-1	Unique identifier for regulatory and sourcing compliance[1].
Molecular Formula	C ₁₂ H ₁₈ O ₂	Base phenol + isopropyl + isopropoxy groups.
Molecular Weight	194.27 g/mol	Confirmed via mass spectrometry (m/z 194)[1].
Hydrogen Bond Donors	1	Restricted by ortho-steric hindrance, affecting receptor binding.
Hydrogen Bond Acceptors	2	Ether and phenolic oxygens facilitate solvent interactions.
Topological Polar Surface Area	29.5 Å ²	Highly lipophilic; excellent candidate for crossing lipid bilayers.

Regioselective Synthetic Methodology

Synthesizing asymmetric dialkylated phenols requires strict control over regioselectivity. The primary challenge is avoiding over-alkylation or incorrect substitution patterns. The protocol below leverages the inherent steric biases of the starting material, 2-isopropylhydroquinone, to create a self-validating synthetic loop.

Causality in Experimental Design

By utilizing a mild base (K_2CO_3), we selectively deprotonate the unhindered C4-hydroxyl group. The C1-hydroxyl group is sterically shielded by the adjacent C2-isopropyl moiety, significantly raising its activation energy for nucleophilic attack. This ensures that the Williamson ether synthesis occurs exclusively at the C4 position.

Step-by-Step Protocol: Synthesis of 4-Isopropoxy-2-isopropylphenol

- **Substrate Preparation:** In a flame-dried 250 mL round-bottom flask, dissolve 10.0 mmol of 2-isopropylhydroquinone (Starting Material) in 50 mL of anhydrous acetone under an inert argon atmosphere.
- **Base Activation:** Add 12.0 mmol (1.2 eq) of anhydrous potassium carbonate (K_2CO_3). Stir at room temperature for 15 minutes to allow for the selective deprotonation of the C4-hydroxyl group.
- **Electrophilic Addition:** Dropwise add 11.0 mmol (1.1 eq) of isopropyl bromide.
- **Thermal Reflux & Monitoring:** Heat the reaction mixture to a gentle reflux (approx. 56°C). Monitor the reaction via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (4:1) mobile phase. The disappearance of the starting material validates the completion of the forward reaction.
- **Workup & Isolation:** Quench the reaction with 50 mL of distilled water. Extract the aqueous layer with diethyl ether (3 x 30 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- **Purification:** Purify the crude oil via silica gel flash chromatography to yield the pure target molecule.



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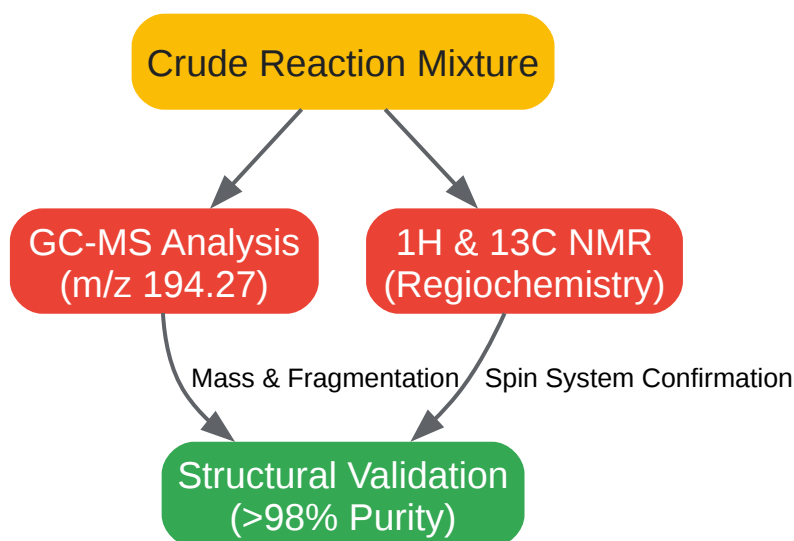
Figure 1: Regioselective synthetic workflow for **4-Isopropoxy-2-isopropylphenol**.

Analytical Characterization & Validation

To ensure the trustworthiness of the synthetic output, a self-validating analytical workflow must be employed. Relying on a single analytical method is insufficient for asymmetric molecules; therefore, we couple GC-MS with multi-nuclear NMR.

Step-by-Step Protocol: Structural Elucidation

- GC-MS (Gas Chromatography-Mass Spectrometry):
 - Method: Inject 1 μL of the purified sample (1 mg/mL in hexane) into the GC-MS equipped with an electron ionization (EI) source at 70 eV.
 - Causality & Validation: The EI source will strip an electron, yielding a distinct molecular ion peak (M^+) at m/z 194.27. A critical diagnostic fragment will appear at m/z 152, corresponding to the loss of a propene fragment (42 Da) from the isopropoxy group via a McLafferty-type rearrangement. This fragmentation pattern self-validates the presence of the ether linkage.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR (400 MHz, CDCl_3): Look for the highly diagnostic septet (approx. 4.3 ppm) corresponding to the methine proton of the isopropoxy group, and a separate septet (approx. 3.2 ppm) for the isopropyl group. The phenolic -OH will appear as a broad singlet that exchanges with D_2O .
 - ^{13}C NMR (100 MHz, CDCl_3): Ensure the presence of exactly 12 distinct carbon signals, confirming the lack of symmetry in the 1,2,4-substituted aromatic ring.



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Figure 2: Self-validating analytical workflow for structural confirmation.

Applications in Drug Development

In pharmaceutical chemistry, the structural motifs of **4-Isopropoxy-2-isopropylphenol** are highly strategic.

- **Metabolic Shielding:** The ortho-isopropyl group provides steric shielding to the phenolic hydroxyl. In drug design, incorporating this moiety can deliberately slow down Phase II metabolism (specifically glucuronidation and sulfation), thereby increasing the biological half-life of the pharmacophore[3].
- **Antioxidant Capacity:** Similar to Propofol (2,6-diisopropylphenol), the electron-rich aromatic ring allows this compound to act as a potent radical scavenger. It readily donates its phenolic hydrogen to neutralize reactive oxygen species (ROS), forming a stable phenoxy radical that is resonance-stabilized by the para-isopropoxy oxygen.

References

- Title: **4-Isopropoxy-2-isopropylphenol** Database Entry Source: ChemSrc URL:[[Link](#)]
- Title: PubChem Compound Database (General Principles of Sterically Hindered Phenols) Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]

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